

(E)-Fenpyroximate-d9 metabolic pathway

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Compound of Interest

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An In-Depth Technical Guide to the Metabolic Pathway of (E)-Fenpyroximate-d9

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of the metabolic fate of (E)-Fenpyroximate. It is important to note that while the topic specifies the deuterated form, **(E)-Fenpyroximate-d9**, extensive literature searches have revealed no studies specifically detailing its metabolic pathway. In metabolic and pharmacokinetic studies, deuterated analogs are routinely used as internal standards for quantification, with the implicit and widely accepted assumption that their metabolic pathways are identical to their non-deuterated counterparts. The kinetic isotope effect resulting from deuterium substitution is generally considered not to alter the qualitative metabolic profile. Therefore, this guide focuses on the well-documented metabolic pathway of (E)-Fenpyroximate, which is considered directly applicable to its d9-labeled variant.

Introduction

Fenpyroximate is a potent acaricide that functions by inhibiting the mitochondrial electron transport chain at complex I (NADH:ubiquinone oxidoreductase).[1][2] Its efficacy and potential for non-target organism exposure necessitate a thorough understanding of its metabolic biotransformation. This guide synthesizes findings from in vivo and in vitro studies, primarily

conducted in rat models, to delineate the metabolic pathways, identify key metabolites, and present relevant quantitative data and experimental methodologies.

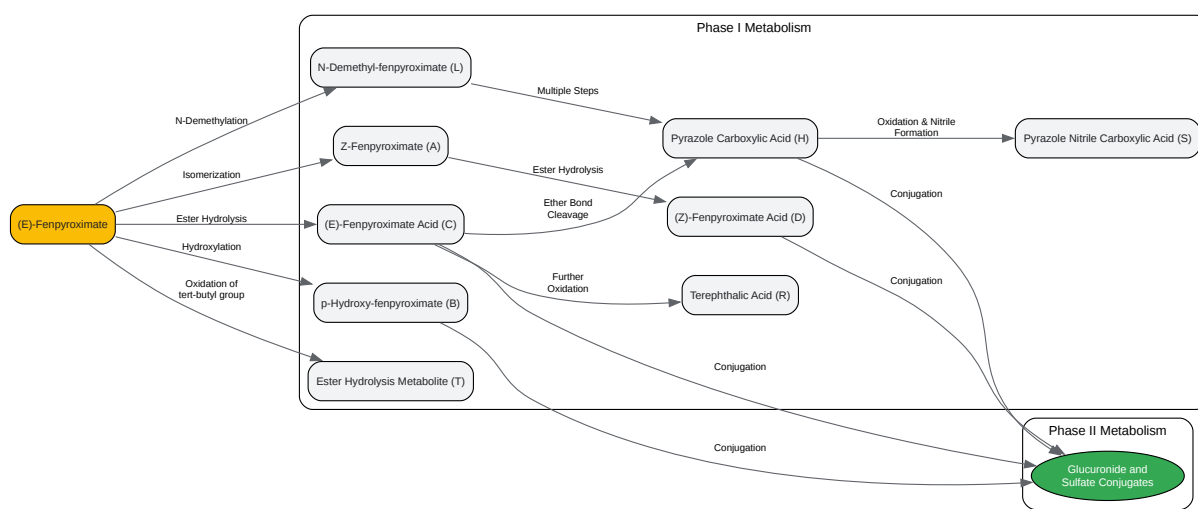
Metabolic Pathways of (E)-Fenpyroximate

The metabolism of fenpyroximate in rats is an extensive process involving multiple enzymatic reactions.[1][3] The primary metabolic transformations include oxidation, hydroxylation, demethylation, hydrolysis of the ester and oxime ether bonds, isomerization, and subsequent conjugation.[1][3] These biotransformations result in a large number of metabolites, with over 20 having been identified.[1][3]

The key metabolic reactions are:

- Oxidation: This occurs at the tert-butyl group and the pyrazole-3-methyl group.[4]
- Hydroxylation: The phenoxy moiety of the molecule undergoes para-hydroxylation.[4]
- N-Demethylation: The methyl group on the pyrazole ring can be removed.[4]
- Hydrolysis: Cleavage of the tert-butyl ester and the methyleneamino-oxy bonds are critical detoxification steps.[1][5] Ester hydrolysis, in particular, leads to metabolites with a complete loss of inhibitory activity towards NADH-ubiquinone oxidoreductase.[5]
- Isomerization: E/Z isomerization of the oxime ether linkage occurs, leading to the formation of Z-isomers of fenpyroximate and its metabolites.[4]
- Conjugation: Polar metabolites can undergo conjugation with glucuronic acid or sulfate to facilitate excretion.[1]

Below is a diagram illustrating the proposed major metabolic pathways of (E)-Fenpyroximate.



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Caption: Proposed metabolic pathways of (E)-Fenpyroximate in rats.

Quantitative Data

Excretion and Distribution in Rats

Studies using radiolabeled fenpyroximate have quantified its excretion and tissue distribution. Following a single oral dose of 2 mg/kg in rats, the majority of the radioactivity is excreted within 7 days.

Excretion Route	Percentage of Administered Dose (%)
Feces	70 - 85%
Urine	12 - 18%

Table 1: Excretion of radiolabeled fenpyroximate in rats within 7 days of a single 2 mg/kg oral dose.[\[4\]](#)

Tissue residues are generally low 168 hours post-administration. The highest concentrations of radioactivity were found in the liver, kidneys, fat, and urinary bladder.[\[4\]](#)

Tissue	Residue (µg/g fenpyroximate equivalents) - Male	Residue (µg/g fenpyroximate equivalents) - Female
Fat	0.025	0.011
Liver	0.003	0.003

Table 2: Tissue residues in rats 7 days after a single 2 mg/kg oral dose of radiolabeled fenpyroximate.[\[4\]](#)

Toxicokinetic Parameters in Rats

A study on the disposition kinetics of fenpyroximate in albino rats after a single oral administration of 96 mg/kg body weight provided the following parameters.

Parameter	Value (Mean $\pm$ SE)
C _{max} (Fenpyroximate)	21.62 $\pm$ 3.26 μ g/mL
T _{max} (Fenpyroximate)	24 h
Absorption Rate Constant (K _a)	0.057 $\pm$ 0.006 h ⁻¹
Elimination Half-life (t _{1/2} β)	30.92 $\pm$ 3.67 h
Volume of Distribution (V _d area)	18.28 $\pm$ 2.21 L/kg
Hepatic Clearance (C _{lH})	0.40 $\pm$ 0.03 L/kg/h
Renal Clearance (C _{lR})	0.006 $\pm$ 0.0008 L/kg/h

Table 3: Toxicokinetic parameters of fenpyroximate in rats after a single oral dose of 96 mg/kg.[6]

The data indicate a wide distribution and long persistence of fenpyroximate in the body, with excretion occurring primarily through feces.[6]

Experimental Protocols

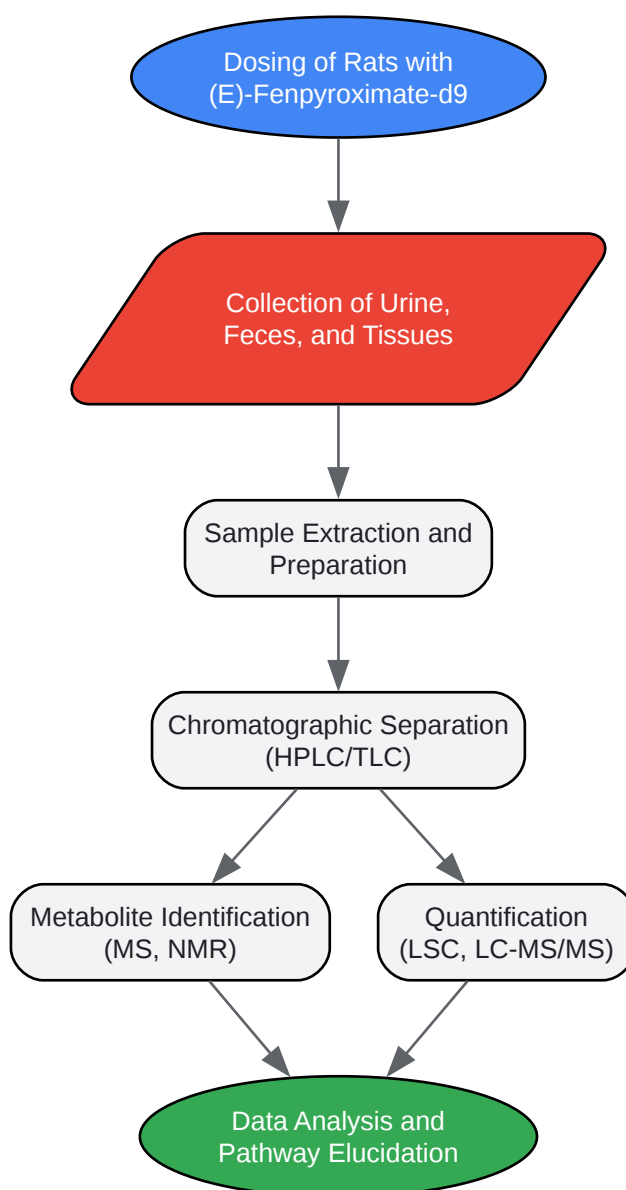
In Vivo Metabolism Studies in Rats

A common experimental design for studying fenpyroximate metabolism in vivo is as follows:

- Animal Model: Male and female Sprague-Dawley rats are typically used.[1]
- Dosing: Radiolabeled ([¹⁴C]-pyrazole or [¹⁴C]-benzyl) fenpyroximate is administered orally by gavage. Doses may range from a low dose (e.g., 2 mg/kg) to a high dose (e.g., 400 mg/kg). [1] The compound is often suspended in a vehicle like 1% aqueous Tween 80.[1]
- Sample Collection: Urine and feces are collected at regular intervals (e.g., 0-24h, 24-48h, etc.) for up to 168 hours.[1] At the end of the study period, animals are euthanized, and various tissues (liver, kidney, fat, etc.) are collected.[4]
- Sample Preparation: Feces and tissues are homogenized. Urine and extracts of feces and tissues are prepared for analysis.[4]

- Metabolite Identification: Metabolites are identified using techniques like Thin-Layer Chromatography (TLC) and High-Performance Liquid Chromatography (HPLC), often with co-chromatography with authentic standards.[1][4] Further structural elucidation can be performed using Nuclear Magnetic Resonance (NMR) spectrometry.[4]
- Quantification: Radioactivity in samples is quantified using Liquid Scintillation Counting (LSC).[4] For non-radiolabeled studies, quantification is performed by HPLC or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The following diagram outlines a typical workflow for an in vivo metabolism study.



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Caption: Experimental workflow for in vivo metabolism studies.

In Vitro Metabolism Studies

In vitro systems, such as rat liver S-9 fractions, are used to investigate specific metabolic reactions.

- System: Rat liver S-9 (9000g supernatant) fraction is used as a source of metabolic enzymes.[5]
- Incubation: Fenpyroximate is incubated with the S-9 fraction in the presence of necessary cofactors (e.g., NADPH). Carboxyesterase inhibitors like diisopropyl fluorophosphate may be used to study specific pathways.[5]
- Analysis: The formation of metabolites over time is monitored using analytical techniques like HPLC.[5]

Analytical Methods for Quantification

Modern analytical methods for the quantification of fenpyroximate and its metabolites typically involve LC-MS/MS.

- Sample Preparation: A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is often employed for extraction from complex matrices like fruits or tissues.[7]
- Chromatography: Separation is achieved using a C18 reversed-phase HPLC column.[7][8]
- Detection: A tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode provides high sensitivity and selectivity.[7][8] **(E)-Fenpyroximate-d9** would be used as an internal standard in such assays to ensure accurate quantification.

Conclusion

The metabolic pathway of (E)-Fenpyroximate is a complex series of biotransformations primarily involving oxidation, hydroxylation, hydrolysis, and conjugation. The resulting metabolites are generally more polar, facilitating their excretion from the body, mainly via the feces. Ester hydrolysis is a key detoxification pathway. While no specific studies on the

metabolism of **(E)-Fenpyroximate-d9** exist, the established pathways for the unlabeled compound provide a robust and scientifically accepted framework for understanding its metabolic fate. The detailed quantitative data and experimental protocols outlined in this guide offer a solid foundation for researchers and professionals in the fields of drug development and toxicology.

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